

DHODH-IN-8 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: DHODH-IN-8

Cat. No.: B2857306

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Application Notes and Protocols for DHODH-IN-8

For Researchers, Scientists, and Drug Development Professionals

Introduction

DHODH-IN-8 is a potent inhibitor of dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway.^{[1][2][3]} This pathway is essential for the synthesis of pyrimidines, which are vital for the production of DNA, RNA, and other cellular components. Inhibition of DHODH has emerged as a promising therapeutic strategy for various diseases, including autoimmune disorders, cancer, and parasitic infections.^{[4][5][6][7]} **DHODH-IN-8** has demonstrated inhibitory activity against both human and *Plasmodium falciparum* DHODH, indicating its potential as an antimalarial agent.^{[1][2][3]} These application notes provide detailed information on the solubility of **DHODH-IN-8**, along with protocols for its use in enzymatic and cell-based assays, as well as considerations for in vivo studies.

Data Presentation

Solubility of DHODH-IN-8

The solubility of **DHODH-IN-8** in various solvents is a critical factor for its effective use in experimental settings. While comprehensive data across a wide range of solvents is limited, the following table summarizes the available information. Researchers are encouraged to determine solubility in their specific buffer or medium of choice.

Solvent	Concentration	Remarks
DMSO	55 mg/mL (175.86 mM)	Sonication is recommended.[1]
10 mM		

Note: The discrepancy in reported DMSO solubility may be due to differences in experimental conditions, such as temperature and purity of the compound.

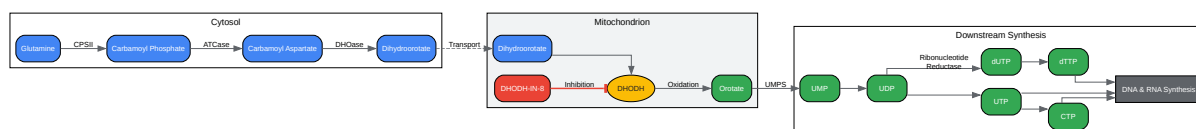
In Vivo Formulation Example:

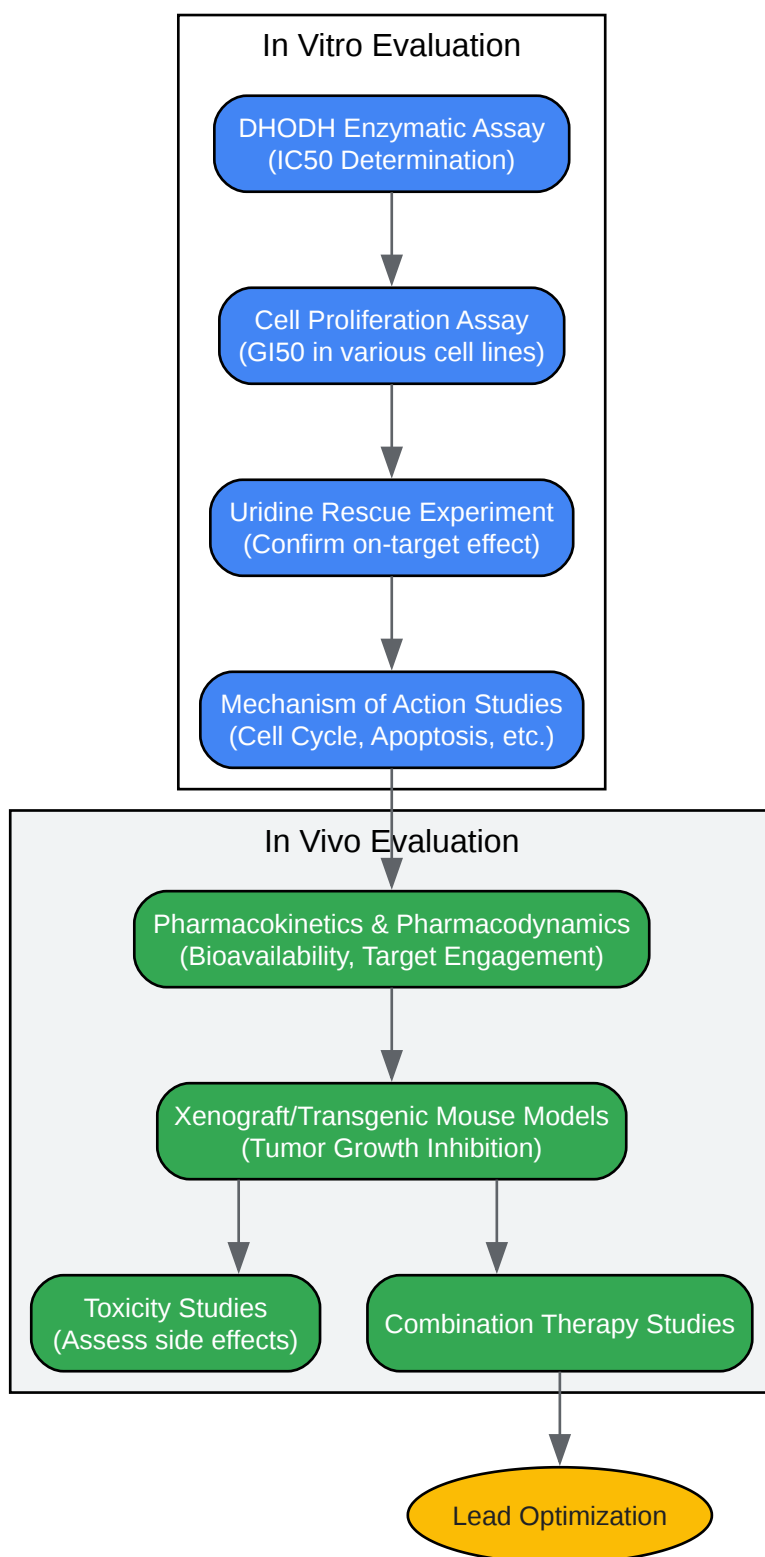
A common formulation for in vivo studies using DHODH inhibitors involves a mixture of solvents to ensure solubility and bioavailability. A reported formulation consists of:

- 5% DMSO
- 30% PEG300
- 5% Tween 80
- 60% Saline/PBS/ddH₂O

Signaling Pathway

The diagram below illustrates the de novo pyrimidine biosynthesis pathway, highlighting the central role of Dihydroorotate Dehydrogenase (DHODH) and the point of inhibition by **DHODH-IN-8**.





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